

Protocol for using Bobcat339 hydrochloride in cell culture experiments.

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Compound of Interest

Compound Name: Bobcat339 hydrochloride

Cat. No.: B2919558

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Application Notes: Bobcat339 Hydrochloride in Cell Culture

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Introduction

Bobcat339 hydrochloride is a selective, cytosine-based inhibitor of Ten-eleven translocation (TET) enzymes.[1][2][3] TET enzymes (TET1, TET2, TET3) are critical regulators of DNA methylation, catalyzing the oxidation of 5-methylcytosine (5mC) to 5-hydroxymethylcytosine (5hmC) and further oxidized forms.[4] This process is a key step in active DNA demethylation, playing a crucial role in gene regulation and cellular differentiation. Bobcat339 inhibits TET1 and TET2, thereby reducing global 5hmC levels and serving as a valuable tool for studying epigenetic mechanisms.[1][2] Recent studies indicate that the inhibitory activity of some Bobcat339 preparations is mediated or enhanced by contaminating Copper(II) (Cu(II)).[4][5] Researchers should be aware of this and ensure rigorous purification and characterization of the compound before biological evaluation.[4]

Mechanism of Action

Bobcat339 directly targets the active site of TET enzymes.[6] Computational docking studies suggest it binds to the cytosine binding site, forming hydrogen bonds with key residues and effectively blocking the access of the natural substrate, 5mC.[6] This inhibition prevents the

conversion of 5mC to 5hmC, leading to a measurable decrease in global 5hmC levels within cells.[\[2\]](#)[\[7\]](#)

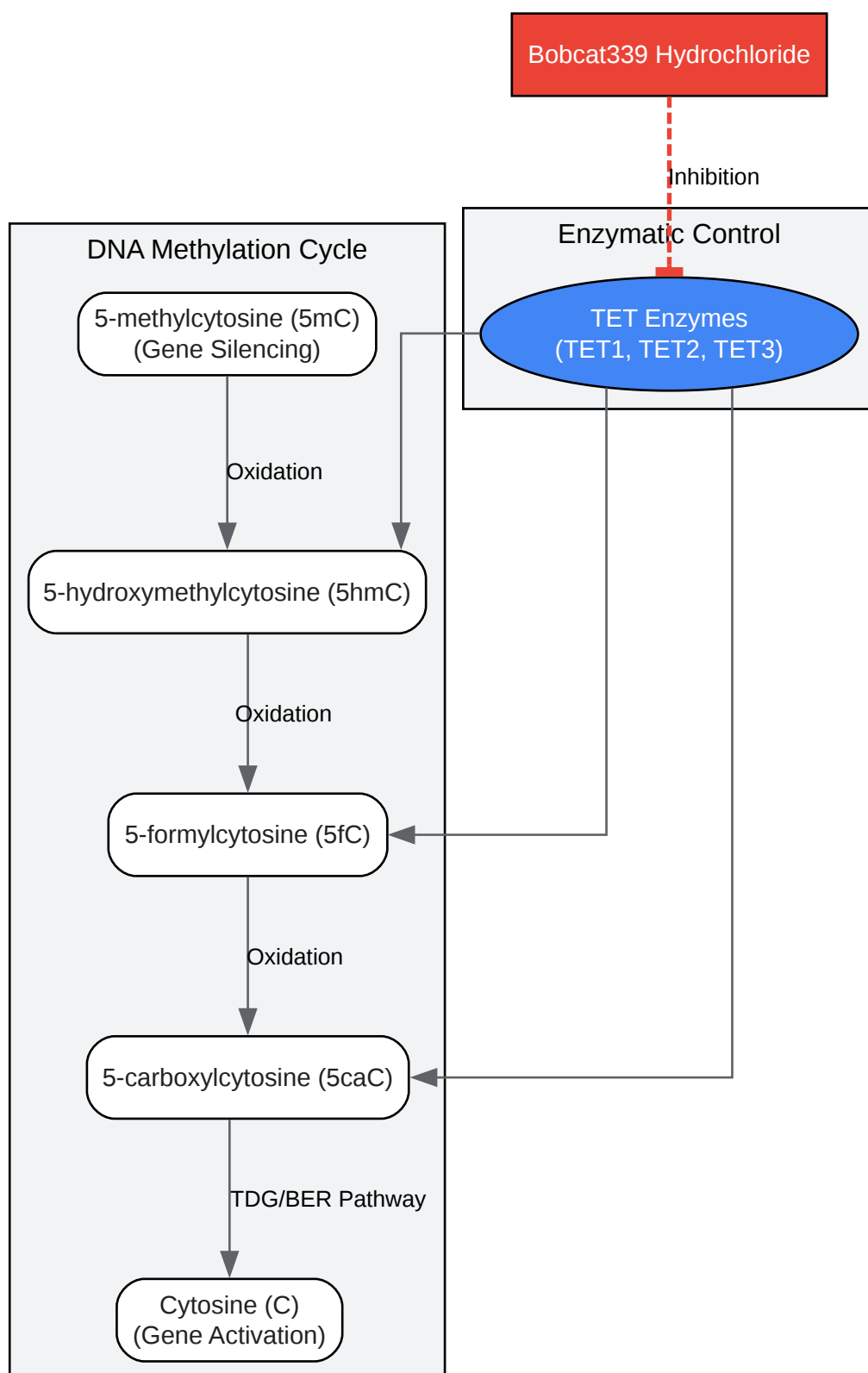
Quantitative Data

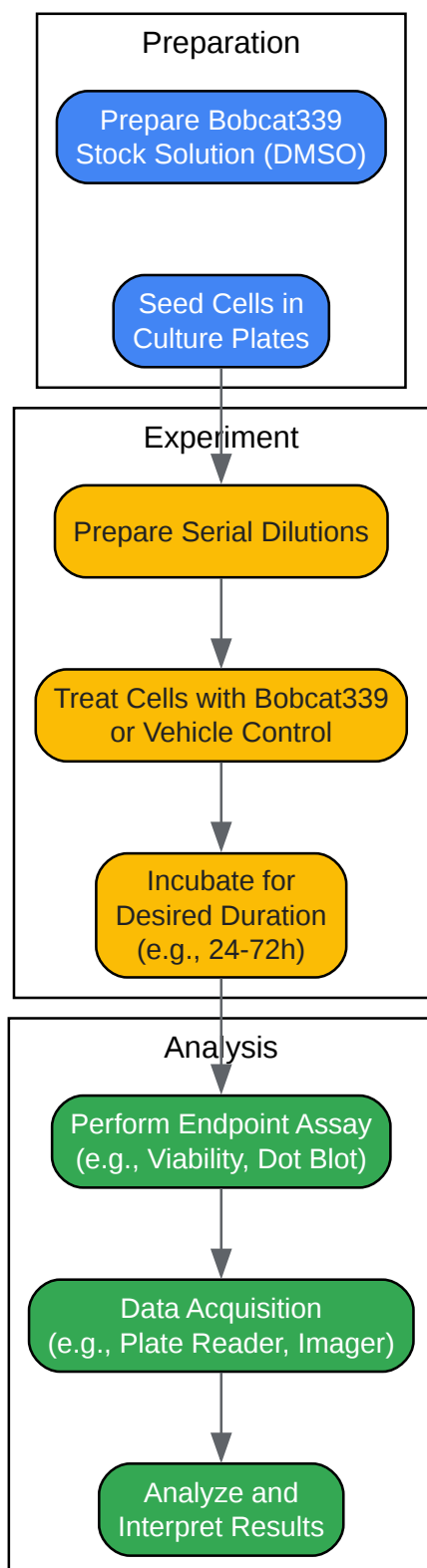
The following table summarizes the inhibitory activity of Bobcat339 against TET enzymes. Note that values may vary depending on the purity of the compound, particularly its copper content.
[\[4\]](#)

Target Enzyme	IC50 (in vitro)	Cell Line Example	Effective Concentration & Duration	Observed Effect
TET1	33 μ M	HT-22	10 μ M; 24 hours	Significant reduction in global 5hmC levels. [1] [2]
TET2	73 μ M	SH-SY5Y	3 μ M; 12 hours (pre-incubation)	Protection from neurotoxin damage. [3]
SARS-CoV-2 nsp14 MTase	21.6 μ M	Huh7	28.4 μ M (EC50)	Reduction of SARS-CoV-2 replication. [8]

Signaling Pathway Diagram

The diagram below illustrates the role of TET enzymes in the DNA demethylation pathway and the inhibitory action of Bobcat339.





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